

In Vitro Characterization of L-681,176: A Technical Guide

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Compound of Interest

Compound Name: L 681176
CAS No.: 91386-17-3
Cat. No.: B1673893

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro characterization of L-681,176, a potent inhibitor of Angiotensin-Converting Enzyme (ACE) produced by *Streptomyces* sp. MA 5143a. This document synthesizes the available scientific literature to present its biochemical properties, mechanism of action, and relevant experimental methodologies.

Core Compound Properties

L-681,176 is a naturally occurring ACE inhibitor identified from the culture filtrate of *Streptomyces* sp. MA 5143a. Structurally, it is an oligopeptide-like molecule containing guanidine groups. Its inhibitory effect on ACE is noteworthy, positioning it as a molecule of interest for cardiovascular research.

Quantitative Data Summary

The primary quantitative measure of L-681,176's in vitro potency is its half-maximal inhibitory concentration (IC50) against ACE.

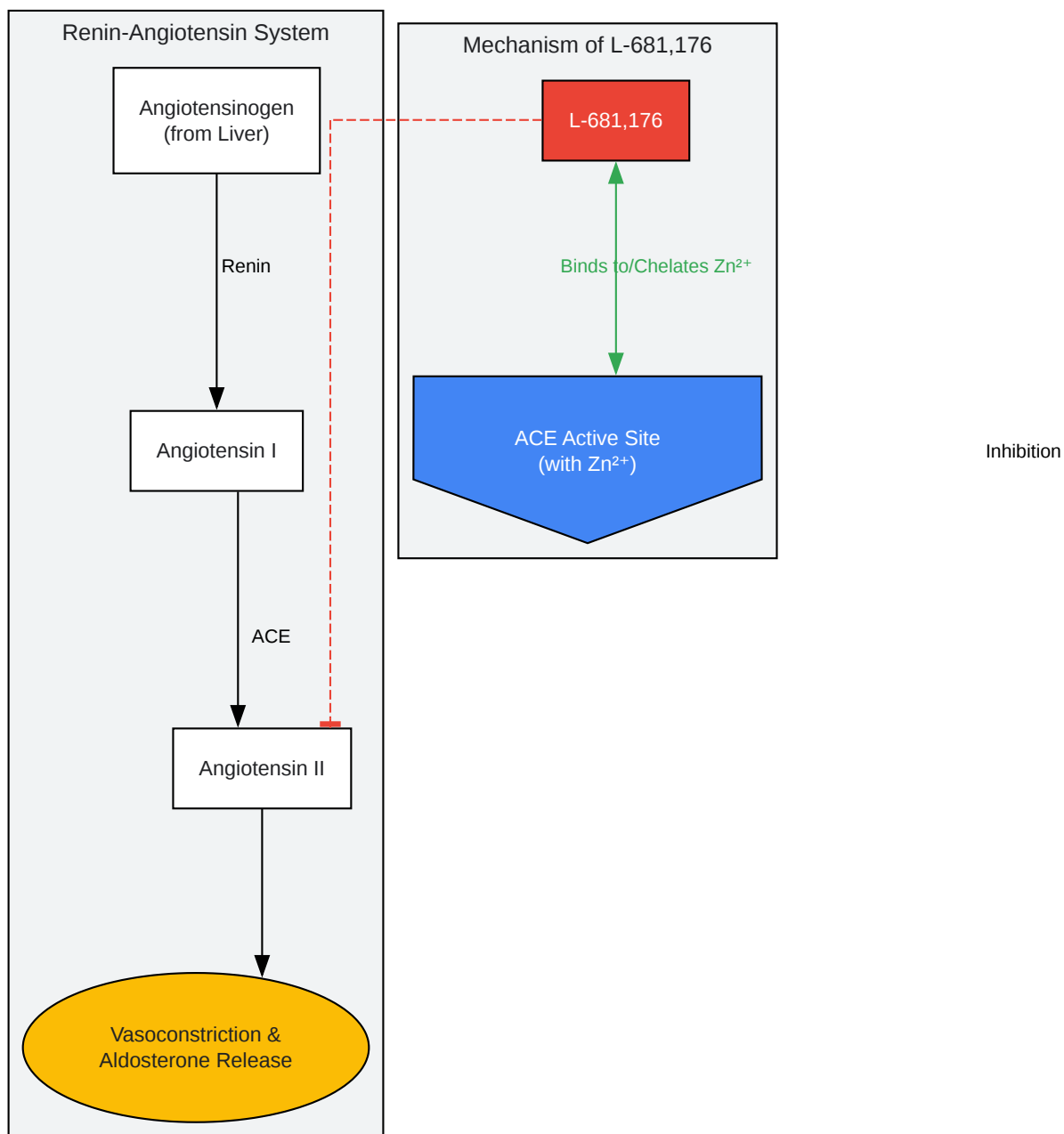
Parameter	Value	Source
IC50	~1.3 µg/mL	[1]

Mechanism of Action

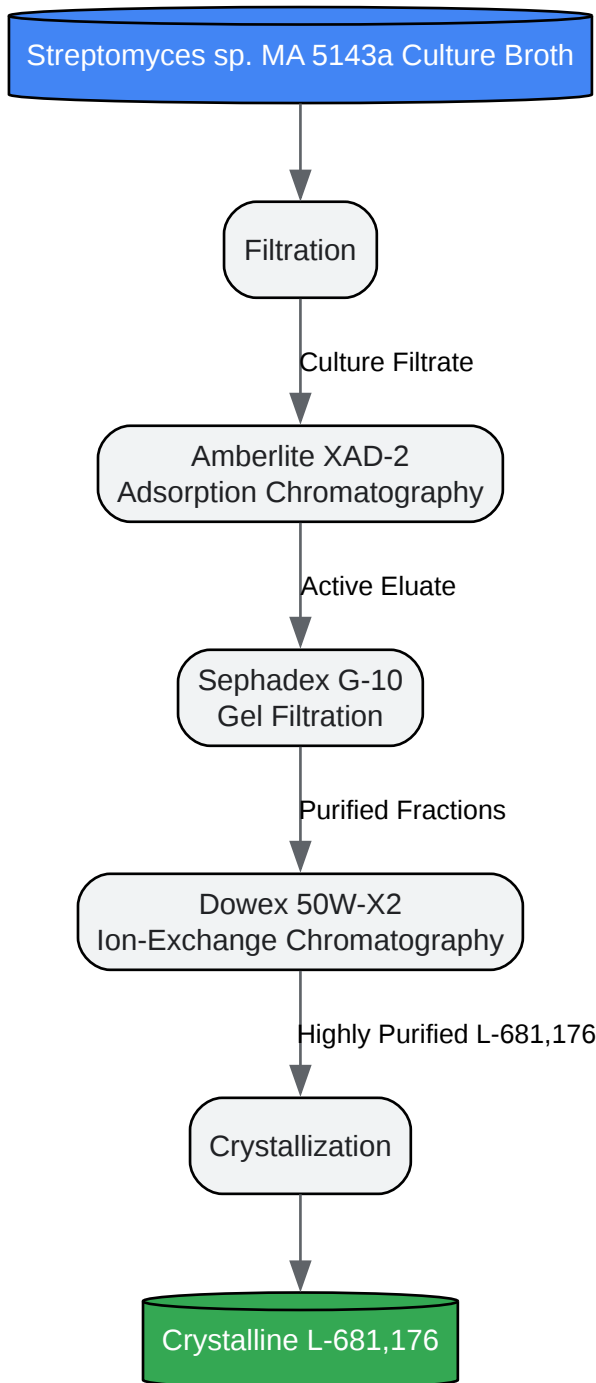
L-681,176 exerts its inhibitory effect on the Renin-Angiotensin System (RAS), a critical regulator of blood pressure and fluid balance.[2][3] ACE is a key enzyme in this pathway, responsible for the conversion of the inactive angiotensin I to the potent vasoconstrictor angiotensin II. By inhibiting ACE, L-681,176 effectively reduces the levels of angiotensin II, leading to vasodilation and a decrease in blood pressure.

The inhibition of ACE by L-681,176 is reversed by the addition of zinc sulfate.[1] This strongly suggests that L-681,176 interacts with the zinc ion (Zn^{2+}) located at the active site of the enzyme.[4][5][6] This zinc ion is essential for the catalytic activity of ACE, and its chelation or interaction with an inhibitor leads to the loss of enzymatic function.[4][5][6]

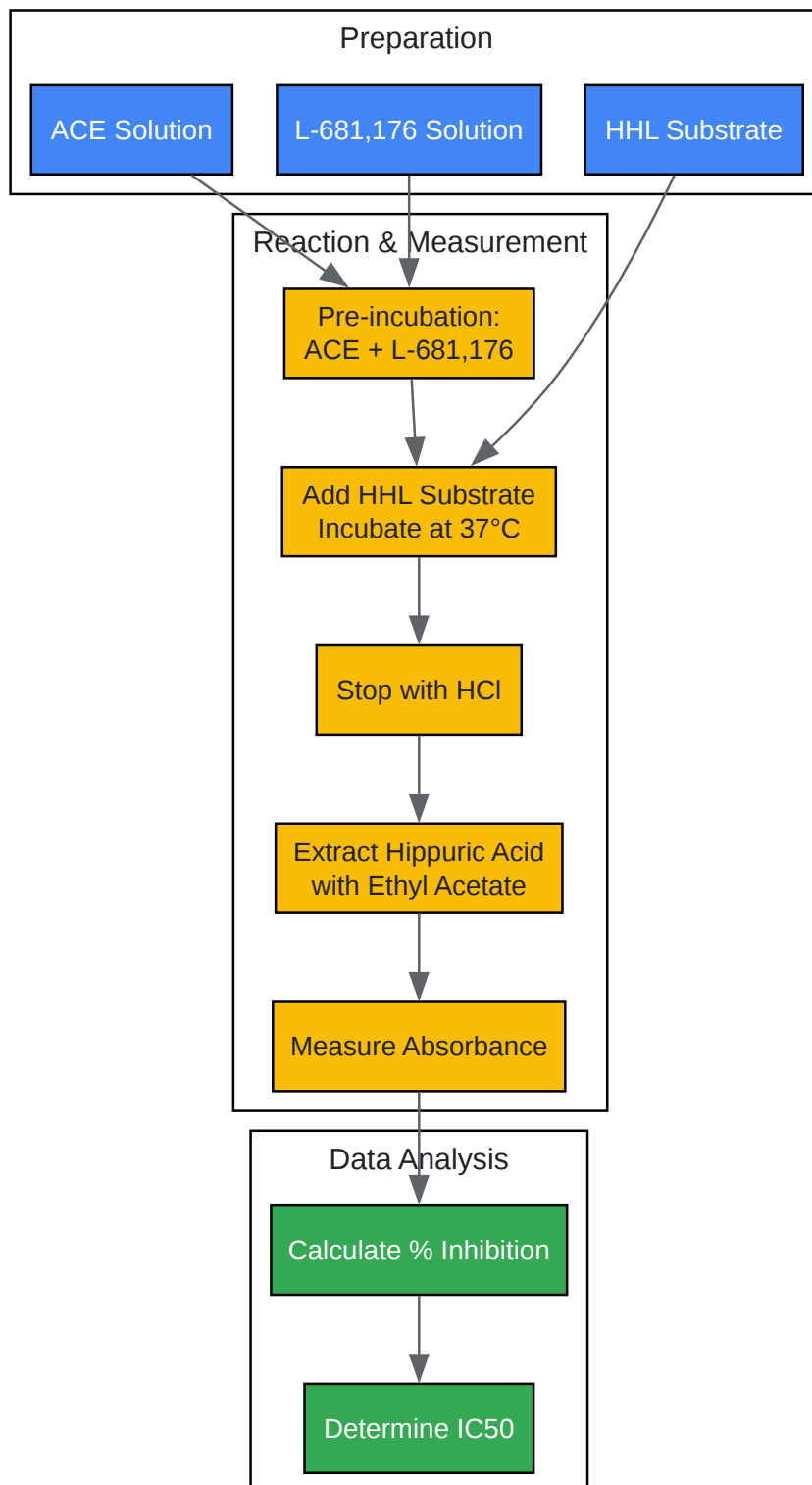
Renin-Angiotensin System and L-681,176 Inhibition



Purification Workflow for L-681,176



ACE Inhibition Assay Workflow

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References

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